

Chemical Profile of Boc-Asp(Ofm)-OH

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Boc-Asp-Ofm

CAS No.: 129046-87-3

Cat. No.: S589991

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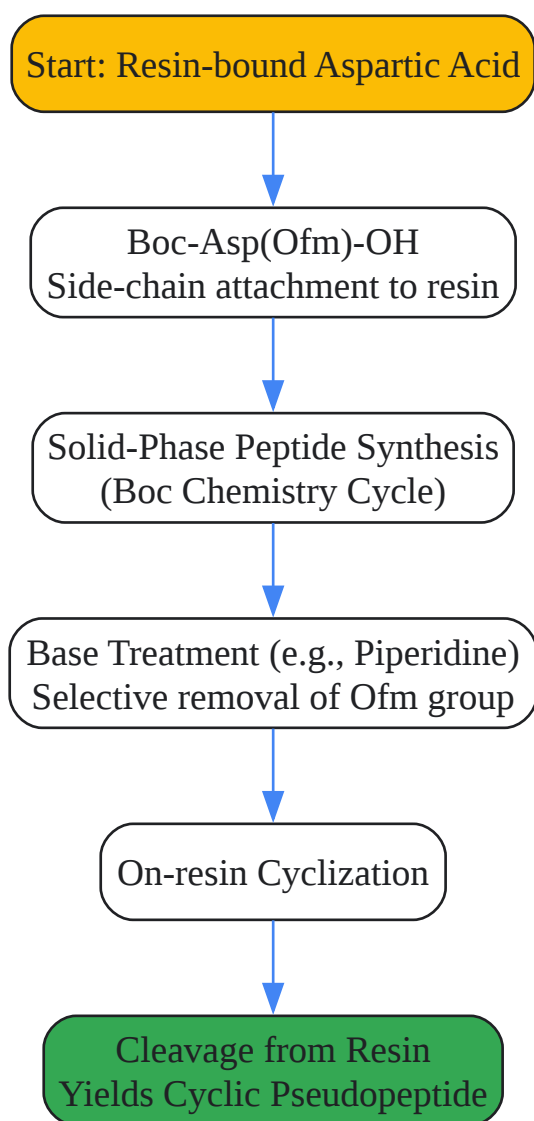
The table below summarizes the core physicochemical and handling data for Boc-Asp(Ofm)-OH (CAS 117014-32-1).

Property	Specification
CAS Number	117014-32-1 [1] [2] [3]
Molecular Formula	C ₂₃ H ₂₅ NO ₆ [1] [2] [3]
Molecular Weight	411.5 g/mol [1] [2] [3]
Appearance	White to off-white powder [3]
Purity	≥99% (HPLC) [3]
Optical Rotation	$[\alpha]_D^{20} = +26^\circ \pm 2^\circ$ (c=1 in MeOH) [3]
Storage	Store desiccated at 0-8°C [2] [3]
Solubility	Soluble in DMSO, DCM, chloroform, ethyl acetate, acetone [2]

Primary Application in Peptide Synthesis

Boc-Asp(Ofm)-OH is designed for the **orthogonal protection** of the aspartic acid side chain during peptide synthesis [1] [2]. The Ofm (9-fluorenylmethyl) group protects the beta-carboxylic acid side chain and is stable under the acidic conditions used to remove the Boc group from the alpha-amino group during the synthesis cycle. However, it can be removed with mild base (like piperidine) without affecting the Boc group, allowing for selective side-chain deprotection and modification [1] [2].

This orthogonal protection strategy is critical for synthesizing complex peptides, as illustrated in the following workflow for creating cyclic pseudopeptides:



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Schematic workflow for synthesizing cyclic pseudopeptides using Boc-Asp(Ofm)-OH [2].

Experimental Context

This building block is instrumental in advanced research, enabling the creation of peptides with specific structures and properties.

- **Synthesis of Cyclic Pseudopeptides:** A key application is the synthesis of linear and cyclic **pseudopeptide libraries** containing a reduced amide bond surrogate ($\psi[\text{CH}_2\text{NH}]$). The Ofm-protected side chain of Boc-Asp(Ofm)-OH is used to anchor the growing peptide chain to the solid support. After chain assembly, the Ofm group is cleaved with piperidine, allowing the free side-chain carboxylic acid to be used for on-resin cyclization. This method avoids the need for harsh hydrofluoric acid (HF) cleavage, which is common in traditional Boc chemistry [2].
- **Enzyme Mechanism and Protein Interaction Studies:** The compound is a crucial building block in biochemistry research for constructing peptides that help study enzyme mechanisms and protein interactions [3].

Usage and Handling Protocols

For reliable experimental results, proper handling and formulation are critical.

- **Solubility and Stock Solutions:** Boc-Asp(Ofm)-OH is readily soluble in organic solvents like **DMSO, dichloromethane (DCM), and chloroform** [2]. For a 10 mM stock solution in DMSO, dissolve approximately 4.1 mg of the compound per 1 mL of solvent. Gently warming the tube to 37°C and brief sonication may help achieve complete dissolution [2].
- **Stability and Storage:** The compound is stable at ambient temperature for short periods during shipping but should be stored **desiccated at 0-8°C** for long-term stability. The Ofm group is base-labile, so exposure to basic conditions should be strictly controlled [2] [3].

Broader Research Significance

The use of Boc-Asp(Ofm)-OH extends beyond basic peptide assembly into cutting-edge therapeutic and material science applications.

- **Drug Development:** Derivatives of protected aspartic acid are explored in pharmaceutical research for developing new drugs, particularly those targeting **neurological disorders**, due to its structural similarity to neurotransmitters [3].
- **Bioconjugation and Material Science:** The compound is used in bioconjugation techniques to attach biomolecules to surfaces or other molecules, enhancing drug delivery systems. It's also

investigated for creating novel materials like **hydrogels for tissue engineering** [3].

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References

1. Cas 117014-32-1, BOC - ASP (OFM)-OH | lookchem [lookchem.com]
2. - Boc (Asp)-OH | CAS:117014-32-1 | High... | Manufacturer BioCrick Ofm [biocrick.com]
3. -L-aspartic acid β -9-fluorenylmethyl ester – Chem-Impex Boc [chemimpex.com]

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